

Domiphen bromide cost-effectiveness analysis

UPLC methods

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Compound Focus: Domiphen Bromide

CAS No.: 538-71-6

Cat. No.: S526505

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Method Comparison at a Glance

The table below summarizes the analytical methods for **domiphen bromide** based on the search results, highlighting the comparative advantages of the 2025 RP-HPLC method.

Method Type	Key Advantages & Cost-Effectiveness Features	Separation & Performance	Sustainability & Green Chemistry
Novel RP-HPLC (2025) [1]	~50% cost savings over UPLC techniques; "cost-effective alternative for resource-limited QC labs"; robust, precise, and suitable for regulatory applications.	Excellent linearity (1.132–1000 µg/mL, $r^2 > 0.999$); separates DB from all degradation products (stability-indicating).	Aligns with green chemistry principles; multiple greenness assessments (NEMI, AGREEprep, MoGAPI, BAGI, RGB12); minimal hazardous solvent use.
Ion-Pair HPLC (Historical Context)	Method for buccal tablets identified [2].	Ion-pairing can improve retention but may complicate the system and reduce column life [1].	Not specified in results; traditional methods often use hazardous solvents like chloroform [1].

Method Type	Key Advantages & Cost-Effectiveness Features	Separation & Performance	Sustainability & Green Chemistry
LC-ESI-MS/MS (Stability Studies) [3] [2]	Used for structural elucidation of degradation products; high sensitivity but "cost-prohibitive" for routine quality control [1].	Identifies a novel brominated degradant formed under oxidative stress; essential for degradation pathway investigation.	Not the primary focus of the cited studies.

Experimental Protocols and Key Data

For the foundational RP-HPLC method, here are the detailed experimental protocols and key findings that provide the data for comparison.

Chromatographic Conditions for RP-HPLC [1]

- **Column:** Inertsil ODS-3 (C18), 3.0 × 250 mm, 5 µm.
- **Mobile Phase:** Acetonitrile and 0.0116 M perchloric acid (70:30, v/v).
- **Flow Rate:** 2.0 mL/min.
- **Detection:** 275 nm.
- **Column Temperature:** 25 °C.
- **Injection Volume:** 20 µL.
- **Runtime:** < 6 minutes.
- **Sample Preparation:** Diluent of ethanol and water (1:1, v/v). A commercial Maalox suspension was diluted and filtered before injection.

Method Validation and Performance Data [1]

The method was validated per ICH guidelines, yielding the following results:

- **Linearity:** Excellent, over the range of 1.132–1000 µg/mL ($r^2 > 0.999$).
- **Sensitivity:** LOD 0.373 µg/mL; LOQ 1.132 µg/mL.
- **Precision:** RSD < 2% for both intraday and interday analyses.
- **Accuracy:** 98.8% to 99.76% recovery.

- **Stability-Indicating Property:** The method successfully separated **Domiphen Bromide** from its degradation products. Forced degradation studies showed highest susceptibility to basic hydrolysis (26.72% degradation), followed by acid (18.45%) and oxidative stress (15.23%).

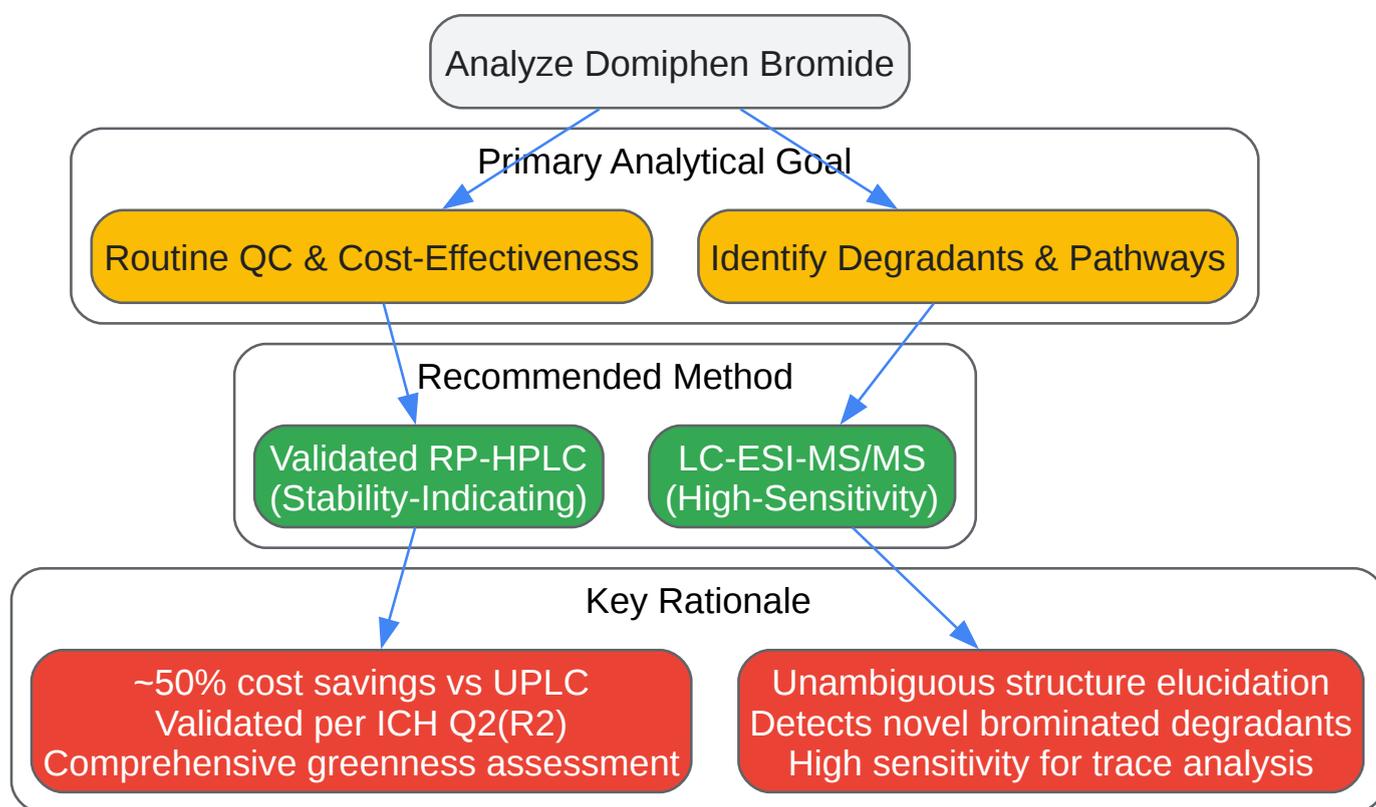
Key Insights for Researchers

The search results reveal critical insights that can shape the narrative of your comparison guide:

- **Cost vs. Capability Balance:** While UPLC and LC-MS/MS offer high speed and sensitivity, the developed RP-HPLC method demonstrates that for routine quality control of **Domiphen Bromide**, **HPLC can provide sufficient performance at a significantly lower cost**, making it more accessible [1].
- **The Value of Stability-Indication:** A key differentiator for analytical methods is their ability to monitor stability. The 2025 RP-HPLC method is stability-indicating, which is crucial for ensuring product shelf-life and safety. It was able to separate **Domiphen Bromide** from a brominated degradant, a compound identified in other studies as forming under oxidative stress and possessing its own antimicrobial activity [1] [3].
- **Green Chemistry as a Metric:** Modern method development increasingly incorporates sustainability assessments. The comprehensive greenness evaluation of the RP-HPLC method [1] provides a valuable benchmark for comparing the environmental impact of different analytical techniques.

Pathways for Domiphen Bromide Analysis

The following diagram illustrates the decision-making workflow for selecting an analytical method for **Domiphen Bromide**, based on the primary goal.



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How to Proceed with Your Guide

To build a more comprehensive comparison guide that includes UPLC methods specifically, you could:

- **Explore Broader Databases:** Search for articles on "**domiphen bromide**" in specialized scientific databases like SciFinder, Reaxys, or Web of Science, using "UPLC" or "cost-effectiveness" as keywords.
- **Extrapolate from Analogous Methods:** Review the UPLC methodologies described for other compounds, such as in [4] and [5]. While not for **Domiphen Bromide**, they provide a template for the performance metrics (e.g., speed, solvent consumption) and cost arguments that could be relevant.
- **Highlight the Available Evidence:** The 2025 RP-HPLC study [1] offers a powerful case study on how to rigorously benchmark an analytical method against incumbents on cost, performance, and sustainability—a framework you can apply even when direct UPLC comparisons are scarce.

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